

# WH-4-023 Lck kinase assay protocol

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**Compound Focus:** WH-4-023

Cat. No.: S548126

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## WH-4-023 at a Glance

**Table 1: Key Profiling Data for WH-4-023**

Aspect	Details
Primary Target & Role	Potent and selective dual Lck/Src inhibitor [1] [2] [3]
IC50 (Cell-Free Assays)	Lck: 2 nM; Src: 6 nM [1] [2] [3]
Other Key Targets	SIK1 (IC50: 10 nM), SIK2 (IC50: 22 nM), SIK3 (IC50: 60 nM) [1] [2]
Selectivity	>300-fold selective against p38 $\alpha$ and KDR [1] [3]
Molecular Weight	568.67 [1] [2] [3]
CAS Number	837422-57-8 [2] [3]

**Table 2: Cellular Growth Inhibition (Selected Cell Lines)** [1] *This table shows a sample of the over 50 cell lines screened. The full dataset is available in the source material.*

Cell Line	Origin	Growth Inhibition IC50 ( $\mu$ M)
LAMA-84	Human Chronic Myelogenous Leukemia	0.0000038

Cell Line	Origin	Growth Inhibition IC50 ( $\mu\text{M}$ )
EoL-1-cell	Human Leukemia	0.0000095
K-562	Human Chronic Myelogenous Leukemia	0.0001617
BV-173	Human Chronic Myelogenous Leukemia	0.0005143
A704	Human Renal Adenocarcinoma	0.001268

## Lck Kinase Assay Protocol

This detailed protocol is adapted from the methodology used in the original research to characterize **WH-4-023** [2] [3].

- **Assay Principle:** A Homogeneous Time-Resolved Fluorescence (HTRF) assay that measures the ATP-dependent phosphorylation of a biotinylated peptide substrate by the Lck kinase domain.
- **Key Reagents:**
  - **Enzyme:** GST-tagged Lck kinase domain (amino acids 225-509), 250  $\mu\text{M}$  final concentration.
  - **Substrate:** Biotinylated gastrin peptide, 1.2  $\mu\text{M}$  final concentration.
  - **Cofactor:** ATP, 0.5  $\mu\text{M}$  final concentration (near its apparent  $K_m$  of 0.6  $\mu\text{M}$ ).
  - **Test Compound:** **WH-4-023** in DMSO.
  - **Assay Buffer:** 50 mM HEPES (pH 7.5), 50 mM NaCl, 20 mM  $\text{MgCl}_2$ , 5 mM  $\text{MnCl}_2$ , 2 mM DTT, 0.05% BSA.
  - **Detection Reagents:**
    - **Streptavidin-Allophycocyanin (SA-APC):** Final concentration 0.4  $\mu\text{g}/\text{mL}$ .
    - **Europium-labeled Anti-Phosphotyrosine Antibody (Eu-anti-PY):** Final concentration 0.025 nM.
    - **Detection Buffer:** 50 mM Tris (pH 7.5), 100 mM NaCl, 3 mM EDTA, 0.05% BSA, 0.1% Tween-20.
- **Procedure:**
  - **Reaction Setup:** In a reaction plate, combine the assay buffer, ATP, biotinylated gastrin substrate, and the Lck enzyme.
  - **Inhibition:** Add **WH-4-023** (or DMSO as a vehicle control) to initiate the reaction.

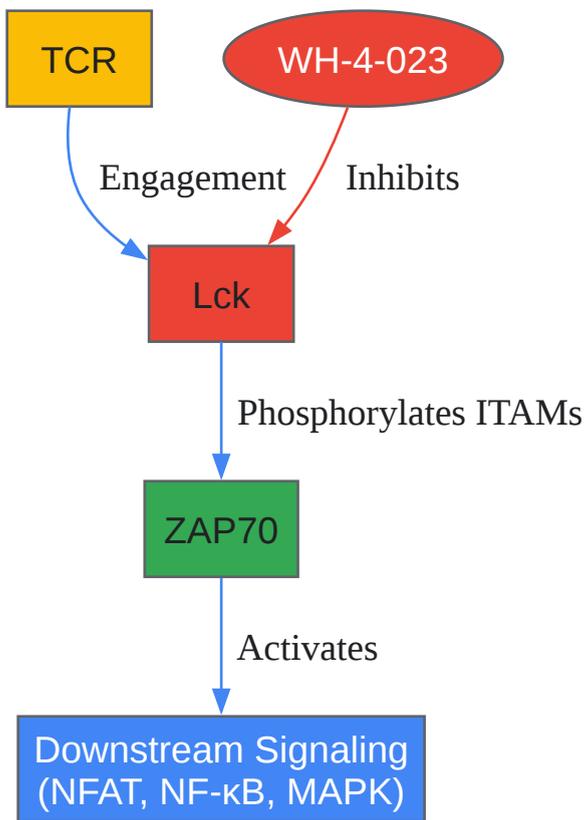
- **Incubation:** Allow the kinase reaction to proceed for a suitable period (exact duration not specified in sources).
- **Termination & Detection:** Quench the reaction by adding 160  $\mu$ L of detection buffer containing the SA-APC and Eu-anti-PY antibodies.
- **Reading:** Measure the fluorescence emission at 615 nm and 655 nm on a compatible plate reader (e.g., a Discovery fluorescence plate reader) with excitation at 320 nm.
- **Data Analysis:** The HTRF signal is calculated from the ratio of the two emissions, and IC50 values are determined from dose-response curves of **WH-4-023**.

## Biological Context of Lck and WH-4-023

To understand the application of this protocol, it's helpful to know the target's role.

- **Lck in T-cell Signaling:** Lck (Lymphocyte-specific protein tyrosine kinase) is a crucial cytoplasmic tyrosine kinase in T cells [4]. It initiates the T-cell receptor (TCR) signaling cascade by phosphorylating Immunoreceptor Tyrosine-based Activation Motifs (ITAMs) on the CD3 chains of the TCR complex [5] [4] [6]. This action recruits and activates another kinase, ZAP-70, leading to a full downstream signaling cascade for T-cell activation [5] [6].
- **Therapeutic Implications:** By potently inhibiting Lck, **WH-4-023** can suppress T-cell activation pathways. This mechanism is relevant for researching inflammatory diseases and certain cancers, such as T-cell acute lymphoblastic leukemia (T-ALL), where LCK signaling can drive uncontrolled cell proliferation [7].

The following diagram illustrates this key signaling pathway that **WH-4-023** inhibits.

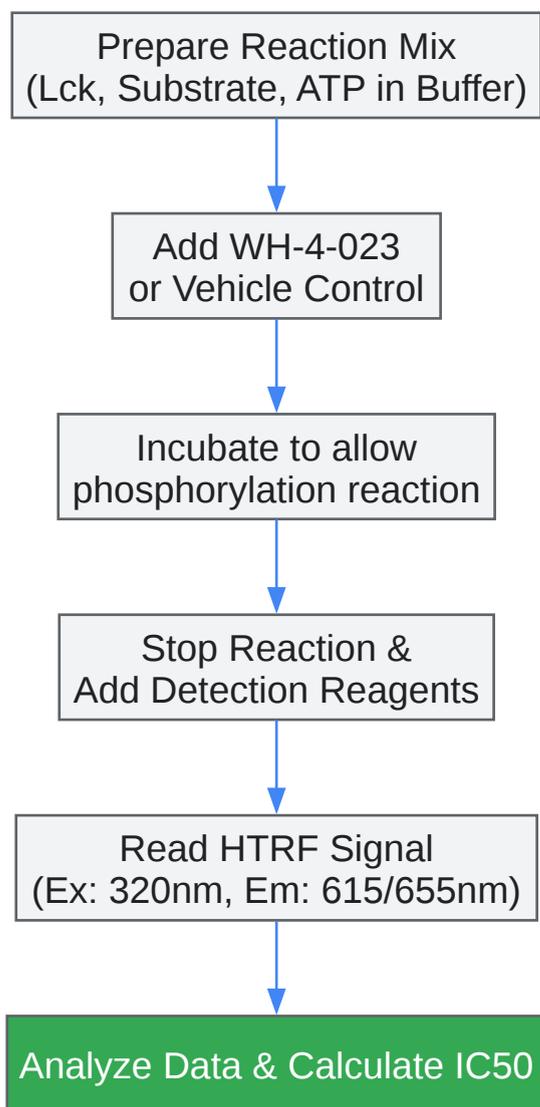


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Diagram 1: **WH-4-023** inhibits Lck, a central kinase in the early T-cell receptor signaling cascade.

## Experimental Workflow Summary

This flowchart outlines the general experimental workflow based on the provided protocol.



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Diagram 2: A generalized workflow for conducting the Lck kinase inhibition assay with **WH-4-023**.

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To cite this document: Smolecule. [WH-4-023 Lck kinase assay protocol]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548126#wh-4-023-lck-kinase-assay-protocol]

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